

# 3-Methoxypyridin-4-amine molecular weight and formula

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## Compound of Interest

Compound Name: 3-Methoxypyridin-4-amine

Cat. No.: B1226690

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## An In-depth Technical Guide on 3-Methoxypyridin-4-amine

For researchers, scientists, and drug development professionals, this guide provides core technical data and context for 3-Methoxypyridin-4-amine.

## Chemical Identity and Properties

### Data Summary

The fundamental molecular properties of 3-Methoxypyridin-4-amine are summarized below.

Property	Value
Molecular Formula	C <sub>6</sub> H <sub>8</sub> N <sub>2</sub> O <sup>[1][2][3][4]</sup>
Molecular Weight	124.14 g/mol <sup>[2][3][4]</sup>
Alternate Names	3-methoxy-4-aminopyridine <sup>[2]</sup>
CAS Number	52334-90-4 <sup>[1][2][3][4]</sup>

## Experimental Protocols

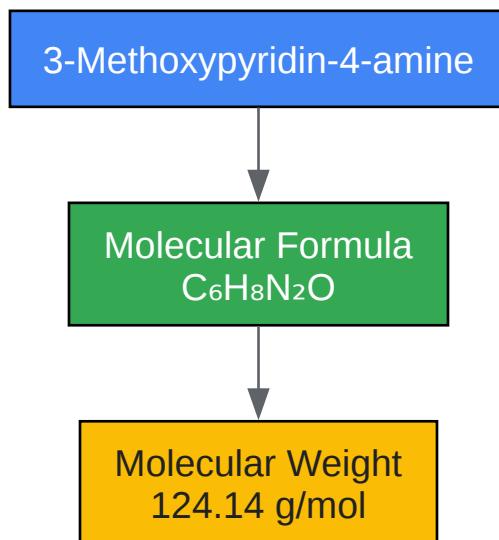
### Determination of Molecular Formula and Weight

The molecular formula and weight of a chemical compound like **3-Methoxypyridin-4-amine** are determined through established analytical chemistry techniques.

- Molecular Formula Determination: The elemental composition of the compound is identified using methods such as combustion analysis for carbon, hydrogen, and nitrogen. The results of this elemental analysis, combined with data from high-resolution mass spectrometry, allow for the precise determination of the molecular formula.
- Molecular Weight Calculation: The molecular weight is calculated by summing the atomic weights of all atoms present in the determined molecular formula ( $C_6H_8N_2O$ )[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#). Standard atomic weights published by the International Union of Pure and Applied Chemistry (IUPAC) are used for this calculation. The calculated molecular weight is then typically confirmed by mass spectrometry.

## Logical Relationship Diagram

The following diagram illustrates the logical flow from the compound's name to its structural formula and resulting molecular weight.



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Caption: Relationship between compound name, formula, and molecular weight.

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## References

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